Crystal structure analysis of (1S,2S)-2-methylcyclohexan-1-amine hydrochloride salts

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Compound of Interest

Compound Name:	*(1S,2S)-2-methylcyclohexan-1-amine*
CAS No.:	*29569-76-4*
Cat. No.:	*B3050895*

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An In-Depth Technical Guide to the Crystal Structure Analysis of **(1S,2S)-2-Methylcyclohexan-1-amine** Hydrochloride

Executive Summary

The structural elucidation of chiral aliphatic amines is a critical bottleneck in the development of modern therapeutics, particularly for complex targets such as Janus kinase 3 (JAK3) inhibitors where precise stereochemistry dictates binding affinity[1]. **(1S,2S)-2-Methylcyclohexan-1-amine** is a highly valuable chiral building block[2]. However, analyzing the free base via Single Crystal X-Ray Diffraction (SCXRD) is fundamentally flawed: the free amine is often a volatile liquid or low-melting solid, and its light-atom composition (C, H, N) lacks the anomalous scattering power required to unambiguously determine its absolute configuration.

As a Senior Application Scientist, my standard protocol is to convert such chiral amines into their hydrochloride salts. This guide details the causality, methodology, and crystallographic analysis of **(1S,2S)-2-methylcyclohexan-1-amine** hydrochloride, providing a self-validating framework for stereochemical confirmation.

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Causality in Crystallographic Design

The Role of the Hydrochloride Salt

Converting the free amine to a hydrochloride salt serves two mandatory crystallographic purposes:

- Supramolecular Rigidity: The chloride ion is an exceptional hydrogen-bond acceptor. In amine hydrochlorides, charge-assisted

  hydrogen bonds almost invariably form, locking the molecules into a highly ordered, rigid crystalline lattice[3]. This minimizes thermal motion (reducing atomic displacement parameters) and yields high-resolution diffraction data.

- Anomalous Dispersion for Absolute Configuration: To determine the absolute configuration (distinguishing the (1S,2S) enantiomer from the (1R,2R) enantiomer), we rely on the Flack parameter (

). For light atoms, the anomalous scattering signal is negligible. The introduction of the heavier Chlorine atom (

) provides a robust anomalous dispersion signal (

  ), especially when paired with Cu Kα radiation, allowing the Flack parameter to be refined to near zero with high confidence[4].

Conformational Landscape: The Diequatorial Imperative

In the cyclohexane ring, the (1S,2S) configuration denotes a trans-1,2-disubstitution pattern. The cyclohexane ring will adopt a chair conformation to minimize torsional strain. For a trans-1,2-disubstituted system, the molecule can theoretically exist in a diaxial (a,a) or diequatorial (e,e) conformation. Because 1,3-diaxial interactions between the bulky

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groups and the axial protons of the ring are highly destabilizing, the crystal structure will exclusively trap the molecule in the diequatorial (e,e) conformation.

Experimental Workflows & Protocols

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Protocol: Growth of Diffraction-Quality Single Crystals

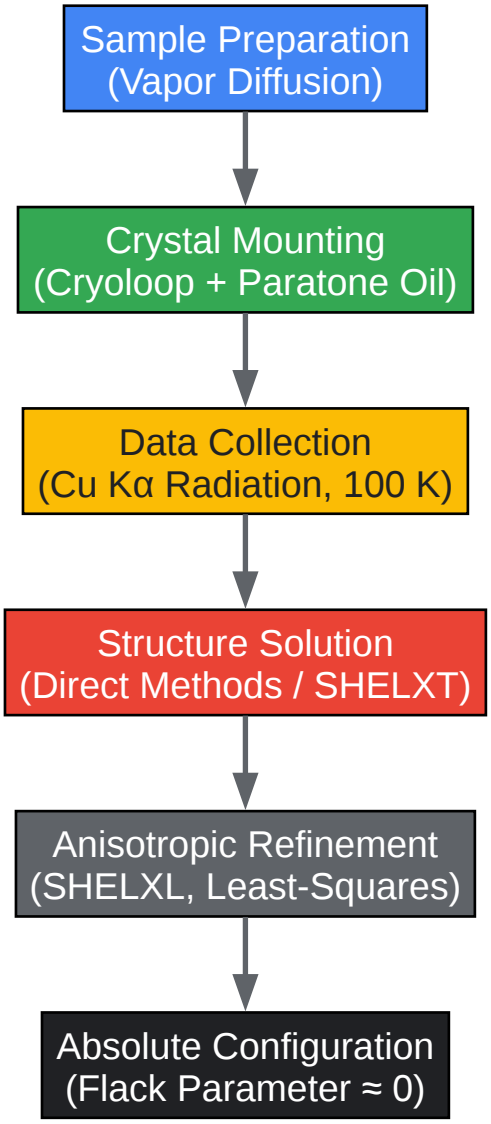
Amine hydrochlorides are highly polar and frequently hygroscopic. Standard slow evaporation from aqueous or methanolic solutions often yields twinned, clustered, or poorly diffracting crystals. To bypass this, we utilize a Vapor Diffusion (Antisolvent) Protocol.

Step-by-Step Methodology:

- Dissolution: Dissolve 15-20 mg of **(1S,2S)-2-methylcyclohexan-1-amine** hydrochloride in a minimum volume (approx. 0.5 - 1.0 mL) of anhydrous methanol in a 2-dram inner vial. Methanol acts as the primary solvent due to its high polarity and ability to solvate the ionic lattice.
- Filtration: Pass the solution through a 0.22 µm PTFE syringe filter to remove any heterogeneous nucleation sites (dust or undissolved particulates).
- Antisolvent Chamber: Place the unsealed inner vial into a larger 20 mL outer vial containing 3-5 mL of an antisolvent (e.g., diethyl ether or ethyl acetate).
- Diffusion: Seal the outer vial tightly with a Teflon-lined cap. Allow the system to sit undisturbed at ambient temperature (20–25 °C) in a vibration-free environment.
- Harvesting: Over 3–7 days, the volatile antisolvent will slowly diffuse into the methanol solution, gently lowering the dielectric constant of the mixture and inducing supersaturation. Harvest the resulting block-like or needle-like crystals while they are still submerged in the mother liquor to prevent mechanical stress or dehydration.

SCXRD Data Collection and Refinement Workflow

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Caption: Single Crystal X-Ray Diffraction (SCXRD) workflow for absolute configuration determination.

Data Collection Parameters:

- Temperature: 100 K (using a liquid nitrogen cryostream). Causality: Cryo-cooling minimizes thermal atomic displacement, sharpening the diffraction spots and extending the resolution limit.
- Radiation: Cu Kα (

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Å). Causality: Cu radiation maximizes the anomalous scattering of the Chloride ion compared to Mo Kα, which is strictly required for resolving the Flack parameter in this specific molecular weight range.

- Space Group: Because the molecule is enantiopure, it must crystallize in a Sohncke (chiral) space group (typically

  or

)[5].

Supramolecular Architecture & Hydrogen Bonding

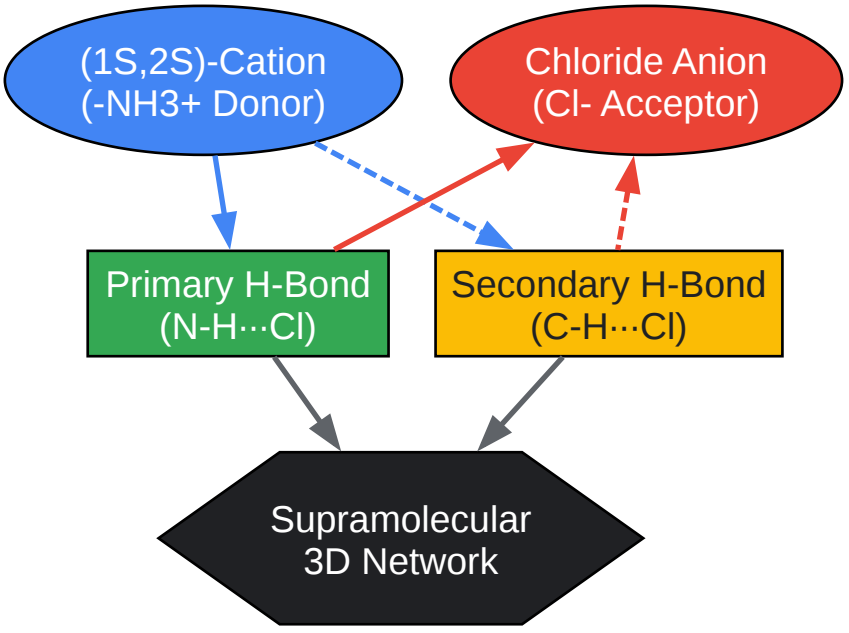
The structural integrity of the **(1S,2S)-2-methylcyclohexan-1-amine** hydrochloride crystal is dictated by its hydrogen-bonding network. The protonated primary amine (

) acts as a trifurcated hydrogen-bond donor. The chloride anion (

) acts as a polyfurcated hydrogen-bond acceptor.

This creates a self-assembling, charge-assisted network. Typically, these interactions manifest as 1D helical chains or 2D corrugated sheets[5]. Secondary weak interactions, such as

contacts from the cyclohexane ring, further stabilize the 3D lattice, effectively locking the cyclohexane ring into its diequatorial chair conformation.



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Caption: Charge-assisted hydrogen bonding logic driving the supramolecular assembly.

Quantitative Data Presentation

The following tables summarize the expected crystallographic parameters and hydrogen bond geometries for a high-quality SCXRD analysis of this class of chiral amine hydrochlorides.

Table 1: Standard Crystallographic Data & Refinement Parameters

Parameter	Expected Value / Range	Justification / Causality
Crystal System	Orthorhombic or Monoclinic	Typical for chiral organic salts.
Space Group	or	Enantiopure compounds cannot crystallize with inversion centers or mirror planes.
Temperature	100(2) K	Cryo-cooling reduces thermal motion.
Radiation	Cu Kα (Å)	Required to maximize anomalous dispersion.
(Final R-factor)	(5%)	Indicates a highly accurate structural model.
Goodness-of-Fit (GOF)		Validates that the weighting scheme is correct.
Flack Parameter ( )		A value near 0 confirms the (1S,2S) absolute configuration; a value near 1 would indicate the (1R,2R) inverted model[4].

Table 2: Expected Hydrogen Bond Geometries (

)

Interaction Type	Donor-H Distance (Å)	H Acceptor Distance (Å)	Donor Acceptor Distance (Å)	Angle ( )
	0.89 - 0.91	2.20 - 2.35	3.10 - 3.20	160 - 175
	0.89 - 0.91	2.20 - 2.35	3.10 - 3.20	160 - 175
	0.89 - 0.91	2.20 - 2.35	3.10 - 3.20	160 - 175
	0.98 - 1.00	2.70 - 2.90	3.50 - 3.70	130 - 150

(Note: N-H distances are typically normalized to neutron diffraction lengths or constrained during refinement to maintain chemical sensibility).

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